

11,15-Dimethylhexadecan-7-one: Chemical Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: 11,15-Dimethylhexadecan-7-one

CAS No.: 71172-52-6

Cat. No.: B1267801

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Introduction & Significance

In the high-precision world of pharmaceutical manufacturing, the purity of lipid-based excipients and active pharmaceutical ingredients (APIs) is paramount. **11,15-Dimethylhexadecan-7-one** (also known as 2,6-Dimethyl-10-hexadecanone) is primarily utilized as an analytical reference standard. It allows quality control (QC) scientists to identify and quantify isomeric impurities that may arise during the industrial synthesis of isoprenoid chains, such as the phytol tail of Vitamin E.

Unlike linear fatty ketones, the 11,15-dimethyl branching pattern introduces specific steric bulk that alters its interaction with hydrophobic pockets in proteins and stationary phases in chromatography, making it a distinct marker in complex lipid mixtures.

Chemical Structure & Physical Properties[1][2]

Structural Analysis

The molecule consists of a 16-carbon backbone with a ketone functionality at position 7 and two methyl substituents at positions 11 and 15.

- Head Group: A linear hexyl chain (C1–C6) attached to the carbonyl carbon (C7).
- Tail Group: A 4,8-dimethylnonyl chain attached to the other side of the carbonyl. This tail is structurally analogous to a hydrogenated terpene fragment (homotetrahydrogeranyl).
- Stereochemistry: Carbon 11 is a chiral center. Synthetic samples are typically racemic mixtures (), while biological samples (if isolated) may possess specific stereochemistry.

Physicochemical Data

The following properties are derived from experimental data of homologous series and computational models (ACD/Labs, EPISuite).

Property	Value	Notes
IUPAC Name	11,15-Dimethylhexadecan-7-one	Preferred IUPAC name (PIN)
Synonym	2,6-Dimethyl-10-hexadecanone	Based on reverse numbering
CAS Number	71172-52-6	Unique Identifier
Molecular Formula		Isomer of Phytone
Molecular Weight	268.48 g/mol	
Physical State	Colorless to Pale Yellow Liquid	At 25°C
Boiling Point	315°C - 320°C	Predicted at 760 mmHg
Density	0.835 ± 0.05 g/cm ³	Typical for branched ketones
LogP (Octanol/Water)	~7.5	Highly Lipophilic
Flash Point	>110°C	Non-volatile under standard conditions
Solubility	Soluble in Hexane, DCM, Ethanol	Insoluble in Water

Synthetic Methodology

The synthesis of **11,15-dimethylhexadecan-7-one** requires the precise coupling of a linear acyl component with a branched alkyl fragment. The most robust route involves a Grignard coupling between a heptanoyl electrophile and a branched alkylmagnesium halide.

Retrosynthetic Analysis

- Disconnection: C7–C8 bond (Alpha to carbonyl).
- Synthon A (Electrophile): Heptanoyl Chloride (providing C1–C7).
- Synthon B (Nucleophile): 4,8-Dimethylnonylmagnesium bromide (providing C8–C16).

Protocol: Grignard Coupling Route

This protocol ensures high regioselectivity and minimizes the formation of tertiary alcohol byproducts (a common issue when using esters).

Step 1: Preparation of 4,8-Dimethylnonyl Bromide

- Starting Material: Dihydrocitronellol (3,7-dimethyloctanol).
- Chain Extension: Convert alcohol to bromide (), then to nitrile (), then hydrolysis to acid, reduction to alcohol (4,8-dimethylnonanol), and final bromination.
- Result: 1-Bromo-4,8-dimethylnonane.

Step 2: Formation of Grignard Reagent

- Reagents: 1-Bromo-4,8-dimethylnonane (1.0 eq), Magnesium turnings (1.2 eq), Iodine (cat.), anhydrous THF.
- Procedure: Initiate reaction under

atmosphere at 40°C. Reflux for 2 hours to ensure complete formation of the Grignard reagent (

).

Step 3: Acylation with Heptanoyl Chloride

- Catalyst:

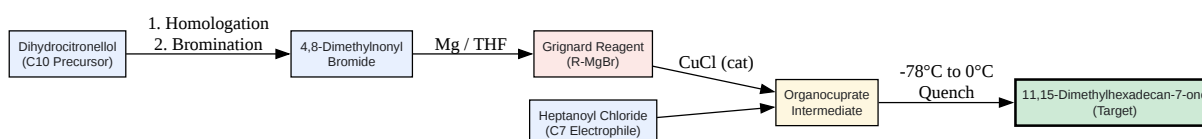
or

(1-3 mol%) is required to catalyze the ketone formation and prevent over-addition to the alcohol.

- Procedure:
 - Cool the Grignard solution to -78°C .
 - Add Heptanoyl chloride (1.0 eq) dropwise.
 - Allow to warm to 0°C over 4 hours.
 - Quench: Saturated solution.
- Purification: Silica gel chromatography (Hexane:Ethyl Acetate 95:5).

Synthesis Workflow Diagram

The following diagram illustrates the convergent synthesis pathway.



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Figure 1: Convergent synthesis of **11,15-Dimethylhexadecan-7-one** via Copper-catalyzed Grignard acylation.

Analytical Characterization & Quality Control

To validate the identity of **11,15-Dimethylhexadecan-7-one**, the following spectral signatures are diagnostic.

Mass Spectrometry (GC-MS)

- Molecular Ion (m/z 268.^[1])
- McLafferty Rearrangement:
 - Cleavage beta to the carbonyl is the dominant fragmentation pathway.
 - Fragment A: m/z 113 (Heptanoyl fragment + H).
 - Fragment B: m/z 155 (Alkene from the longer chain).
- Base Peak: Often m/z 58 or 71 depending on ionization energy, but the m/z 113 peak is characteristic of the heptanoyl head group.

Nuclear Magnetic Resonance (NMR)

- NMR (500 MHz, $CDCl_3$):
 - 2.38 (t, 4H): -methylene protons adjacent to ketone (CH_2).
 - 0.86 (d, 6H): Terminal isopropyl methyls (C15, C16).
 - 0.84 (d, 3H): Methyl at C11.

- 1.25 (m, bulk): Methylene backbone.
- NMR:
 - 211.5: Carbonyl carbon ().
 - 42.0 - 44.0: -carbons.

Biological & Pharmaceutical Relevance

Impurity Profiling in Vitamin Synthesis

The primary industrial relevance of **11,15-dimethylhexadecan-7-one** is as a Process Impurity.

- Context: During the synthesis of Isophytol (a precursor to Vitamin E and K), side reactions involving the rearrangement of farnesyl or geranyl intermediates can lead to "mis-methylated" ketones.
- Detection: Regulatory bodies (FDA, EMA) require the identification of all impurities >0.1% in API. This molecule serves as a standard to prove that a specific peak in the gas chromatogram is not the active pharmaceutical ingredient but a benign structural isomer.

Pheromone Biochemistry

While not the primary pheromone for a major pest, methyl-branched ketones are established semiochemicals in the order Hymenoptera (sawflies, ants).

- Analogy: It is structurally related to the pheromones of the pine sawfly (*Diprion pini*), which utilizes similar methylated chains (e.g., diprionyl acetate).
- Research Use: Entomologists use this ketone to study the structure-activity relationship (SAR) of olfactory receptors in insects, testing how shifting the ketone position (e.g., from C2 to C7) affects behavioral response.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 163905: **11,15-Dimethylhexadecan-7-one**. Retrieved from [[Link](#)]
- NIST Mass Spectrometry Data Center. (2023). Mass Spectrum of Branched Ketones. National Institute of Standards and Technology. Retrieved from [[Link](#)]

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Sources

- [1, 2,6-DIMETHYL-10-HEXADECANONE | 71172-52-6 \[m.chemicalbook.com\]](#)
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